Mca-VDQMDGW-K(Dnp)-NH2 fluorogenic peptide for apoptosis

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Compound of Interest

Compound Name:	*Mca-VDQMDGW-K(Dnp)-NH2 (ammonium salt)*
Cat. No.:	*B10785891*

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Technical Monograph: Mca-VDQMDGW-K(Dnp)-NH2 as a Probe for Apoptotic Execution

Executive Summary

The quantification of apoptosis is a cornerstone of cytotoxicity studies and drug development.[1] While Annexin V binding and TUNEL assays provide endpoint data, they lack the temporal resolution to monitor the kinetics of the execution phase.[1] Mca-VDQMDGW-K(Dnp)-NH2 is a highly specific, internally quenched fluorogenic peptide substrate designed for the kinetic analysis of Caspase-3 (and to a lesser extent, Caspase-7), the primary executioner protease in the apoptotic cascade.[1]

This guide details the physicochemical properties of the probe, the biological context of its cleavage, and a validated protocol for its use in high-throughput screening (HTS) and mechanistic studies.[1] Unlike standard AMC-based substrates, this FRET (Förster Resonance Energy Transfer) pair offers distinct advantages in signal-to-noise ratios for continuous kinetic monitoring.[1]

Mechanistic Principles

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The FRET Pair Physics

The substrate utilizes a donor-acceptor pair mechanism:

- Fluorophore (Donor): Mca (7-Methoxycoumarin-4-yl)acetyl.[1]
  - Excitation: ~325 nm[1]
  - Emission: ~393 nm (Blue fluorescence)[1]
- Quencher (Acceptor): Dnp (2,4-Dinitrophenyl) attached to a Lysine (K) residue.[1][2]

State A (Intact): In the uncleaved peptide, the Mca and Dnp moieties are in close proximity (<100 Å).[1] The energy absorbed by Mca is non-radiatively transferred to Dnp, resulting in effective quenching (dark state).[1] State B (Cleaved): Upon hydrolysis of the peptide bond by Caspase-3, the Mca fluorophore is physically separated from the Dnp quencher.[1] This restores the fluorescence of Mca, allowing real-time quantification of enzymatic activity.[1]

Sequence Specificity: VDQMDGW

While the canonical Caspase-3 recognition motif is DEVD (Asp-Glu-Val-Asp), the VDQMDGW sequence offers a specialized kinetic profile.[1]

- Cleavage Site: The scissile bond is located after the Aspartate (D) residue in the P1 position.[1]
- Selectivity: This sequence is highly selective for executioner caspases (Caspase-3/7) over initiator caspases (Caspase-8/9).[1]

Figure 1: Mechanism of Action

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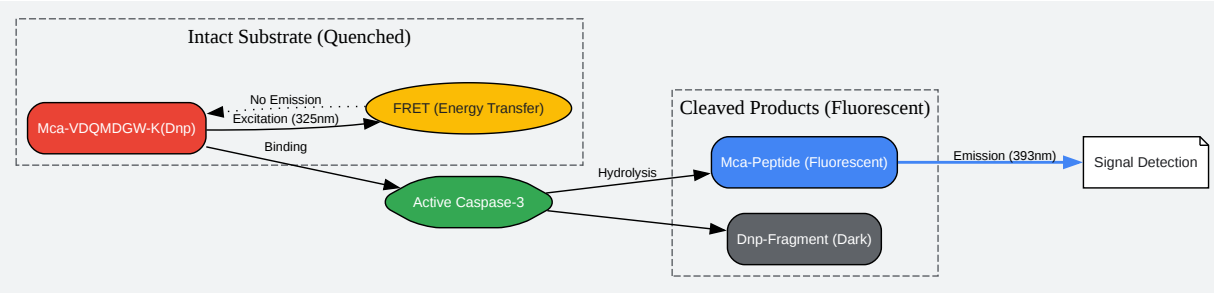

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Caption: FRET mechanism showing Caspase-3 mediated hydrolysis separating Mca from Dnp, restoring fluorescence.

Biological Context: The Apoptotic Cascade

Caspase-3 exists as an inactive zymogen (pro-caspase-3) in the cytosol.[1] It is activated by initiator caspases (Caspase-8 via the extrinsic pathway or Caspase-9 via the intrinsic mitochondrial pathway).[1] Once activated, Caspase-3 cleaves structural proteins (e.g., Actin, Lamin) and DNA repair enzymes (e.g., PARP), leading to the morphological hallmarks of apoptosis.[1]

Figure 2: Apoptotic Signaling Pathway

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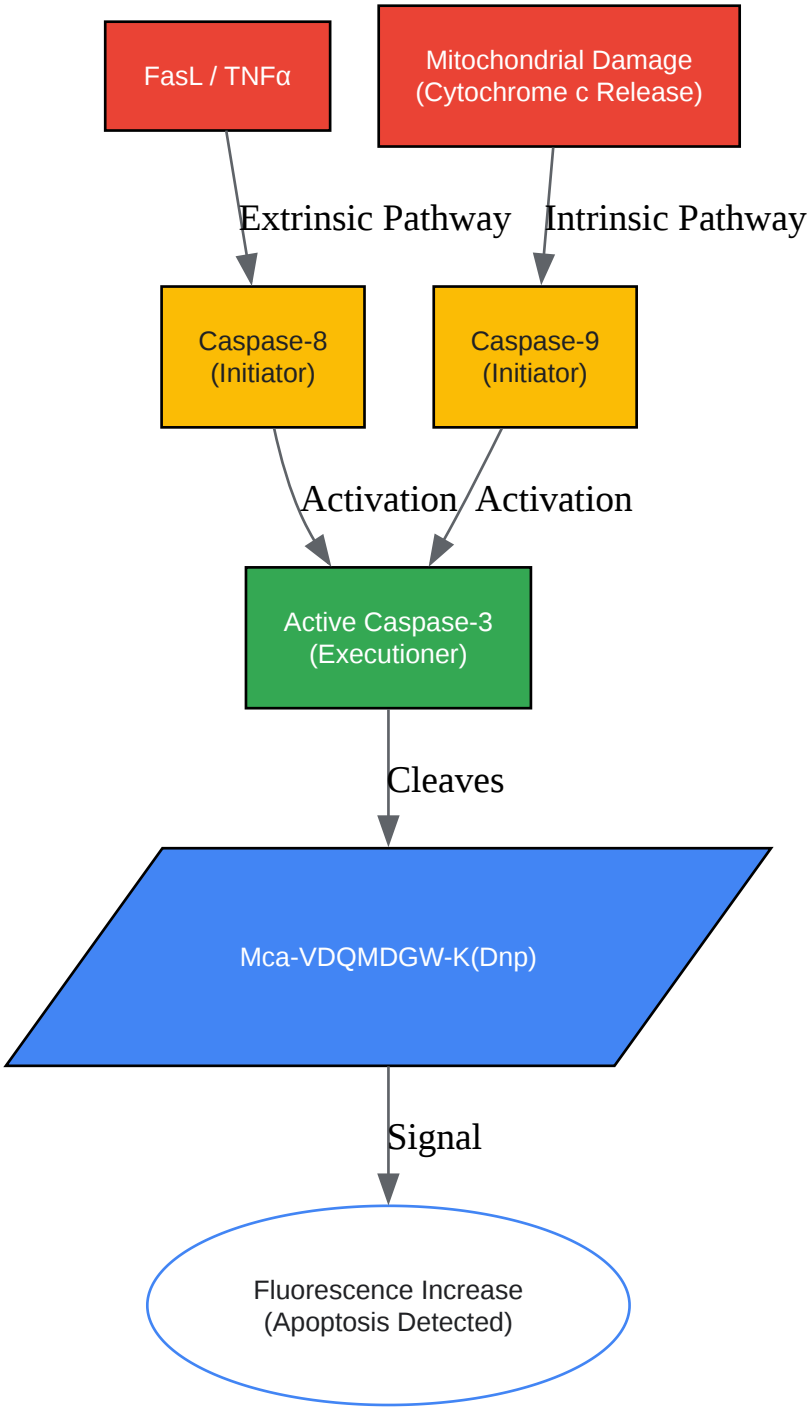

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Caption: Convergence of intrinsic and extrinsic pathways on Caspase-3, the target of the Mca-VDQMDGW probe.

Validated Experimental Protocol

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Prerequisites:

- Instrument: Fluorescence Microplate Reader (Top read preferred).[1]
- Filters: Excitation 320–330 nm / Emission 390–400 nm.[1]
- Plates: 96-well black-walled, clear-bottom plates (for cell culture) or solid black plates (for lysate).[1]

Buffer Preparation

The chemical environment is critical for Caspase stability.[1] DTT (Dithiothreitol) is essential to maintain the active site cysteine in a reduced state.[1]

Component	Concentration	Function
HEPES (pH 7.4)	50 mM	Maintains physiological pH.[1]
NaCl	100 mM	Ionic strength.[1]
CHAPS	0.1% (w/v)	Zwitterionic detergent; stabilizes Caspase-3.[1]
EDTA	1 mM	Chelates divalent cations that might inhibit caspases.[1]
Glycerol	10% (v/v)	Stabilizes the enzyme (optional for storage).[1]
DTT	10 mM	CRITICAL: Add fresh immediately before use.

Assay Workflow

- Induction: Treat cells (e.g., HeLa, Jurkat) with an apoptosis inducer (e.g., Staurosporine 1 µM) for the desired time (4–24 hours).[1]
- Lysis:
  - Wash cells with PBS.[1]

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- Add 50–100 µL of chilled Lysis Buffer (Buffer above without DTT, or commercial Cell Lysis Buffer).[1]
- Incubate on ice for 10–20 minutes.
- Centrifuge at 10,000 x g for 1 min to pellet debris. Collect supernatant.

- Reaction Setup:
  - Sample: Add 50 µL of cell lysate to the well.
  - Control: Add 50 µL of Lysis Buffer (Blank) and 50 µL of Non-induced cell lysate (Negative Control).
  - Substrate Working Solution: Dilute Mca-VDQMDGW-K(Dnp)-NH2 stock (usually 10 mM in DMSO) to 20–50 µM in Assay Buffer (Buffer + 10 mM DTT).[1]
- Initiation: Add 50 µL of Substrate Working Solution to each well.
- Measurement:
  - Immediately place in the plate reader.[1]
  - Mode: Kinetic.[1]
  - Interval: Every 2 minutes for 60–120 minutes.
  - Temp: 37°C.

Data Analysis & Interpretation

Calculating Activity

Raw fluorescence units (RFU) should be plotted against time.

- Slope Calculation: Determine the initial velocity (

) by calculating the slope of the linear portion of the curve (RFU/min).
- Background Subtraction: Subtract the slope of the "No Enzyme" or "Buffer" control.[1]

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- Normalization: Normalize to total protein concentration (via Bradford or BCA assay) to report Specific Activity (RFU/min/mg protein).

Specificity Verification

To confirm that the signal is generated by Caspase-3:

- Inhibitor Control: Pre-incubate lysates with Ac-DEVD-CHO (Caspase-3/7 inhibitor) or Z-VAD-FMK (Pan-caspase inhibitor) for 15 minutes before adding the substrate.[1]
- Result: The fluorescence signal should be completely abrogated (>90% reduction) in the presence of the inhibitor.

Troubleshooting Guide

Observation	Probable Cause	Corrective Action
High Background	Substrate degradation or Autofluorescence	Use fresh substrate stock; ensure Ex/Em filters are narrow enough to exclude cell autofluorescence.[1]
No Signal	Oxidation of Caspase active site	Add fresh DTT to the assay buffer. Caspases are strictly thiol-dependent.[1]
Non-Linear Kinetics	Substrate depletion	Reduce lysate volume or increase substrate concentration.[1]
Inner Filter Effect	High concentration of colored drugs	If testing colored compounds, include cell-free controls to correct for absorbance.[1]

References

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